

Application Notes and Protocols for the Experimental Formulation of Kresoxim-methyl

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Compound of Interest

Compound Name: *Kresoxim-Methyl*

Cat. No.: *B3119233*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the development of experimental formulations of **Kresoxim-methyl**, a broad-spectrum strobilurin fungicide. The following sections detail the physicochemical properties of **Kresoxim-methyl**, protocols for developing Suspension Concentrate (SC) and Water-Dispersible Granule (WG) formulations, and methodologies for their characterization.

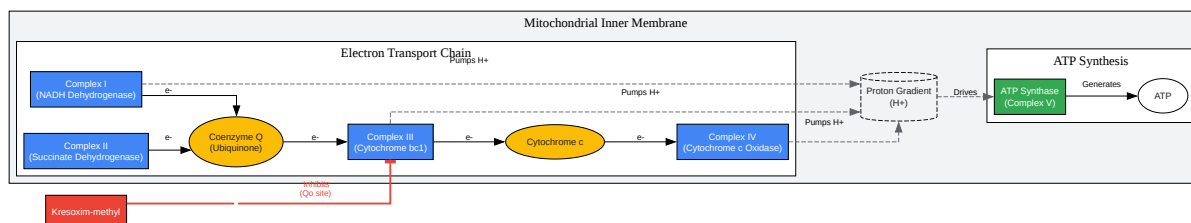
Physicochemical Properties of Kresoxim-methyl

A thorough understanding of the active ingredient's properties is crucial for formulation development. Key physicochemical data for **Kresoxim-methyl** are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₉ NO ₄	[1][2]
Molecular Weight	313.35 g/mol	[1][2]
Physical State	White crystalline solid	[1][3]
Melting Point	97.2 - 102.5 °C	[1][2][3]
Water Solubility	2.0 mg/L (20 °C)	[1][4]
Solubility in Organic Solvents (g/100 mL)	n-heptane: 0.17, Toluene: 11.1, Dichloromethane: 93.9, Methanol: 1.49, Acetone: 21.7, Ethyl acetate: 12.3	[1]
LogP (octanol-water partition coefficient)	3.40	[1][3]
Vapor Pressure	2.3 x 10 ⁻⁶ Pa (20 °C)	[1][5]
Hydrolytic Stability (DT ₅₀)	pH 5: 875 days, pH 7: 34 days, pH 9: 0.29 days	[5][6][7]

Mechanism of Action: Inhibition of Mitochondrial Respiration

Kresoxim-methyl belongs to the Quinone outside Inhibitor (QoI) class of fungicides.[8][9] Its mode of action is the inhibition of mitochondrial respiration by blocking the electron transfer at the Cytochrome bc1 complex (Complex III) of the mitochondrial electron transport chain.[1][4][10] This disruption of ATP synthesis ultimately leads to fungal cell death.[9][10]



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Caption: Mechanism of action of **Kresoxim-methyl**.

Experimental Formulation Protocols

The following protocols are provided as a starting point for the lab-scale development of **Kresoxim-methyl** formulations. Optimization of the components and their concentrations will be necessary to achieve desired formulation characteristics.

Suspension Concentrate (SC) Formulation

An SC is a stable dispersion of the active ingredient in an aqueous medium.

Materials:

- **Kresoxim-methyl** (technical grade)
- Wetting agent (e.g., Sodium dodecylbenzenesulfonate)
- Dispersing agent (e.g., Lignosulfonate or a polymeric surfactant)
- Antifreeze agent (e.g., Propylene glycol)

- Thickening agent (e.g., Xanthan gum)
- Antifoaming agent (e.g., Silicone-based emulsion)
- Biocide (e.g., Proxel GXL)
- Distilled water

Protocol:

- Preparation of the Aqueous Phase: In a beaker, add the required amount of distilled water, followed by the antifreeze agent, biocide, wetting agent, and dispersing agent. Stir until all components are fully dissolved.
- Preparation of the Mill Base: While stirring the aqueous phase, slowly add the technical-grade **Kresoxim-methyl** powder to form a slurry.
- Wet Milling: Transfer the slurry to a bead mill. Mill the suspension until the desired particle size distribution is achieved (typically $D_{90} < 10\ \mu\text{m}$). Monitor the temperature during milling to prevent degradation of the active ingredient.
- Final Formulation: After milling, transfer the suspension to a mixing vessel. Slowly add the pre-hydrated thickening agent while stirring to achieve the desired viscosity. Add the antifoaming agent and continue to stir until a homogeneous suspension is obtained.

Water-Dispersible Granule (WG) Formulation

WGs are granular formulations that disintegrate and disperse in water to form a sprayable suspension.

Materials:

- **Kresoxim-methyl** (technical grade)
- Wetting agent (e.g., Sodium lauryl sulfate)
- Dispersing agent (e.g., Sodium lignosulfonate)

- Binder (e.g., Polyvinylpyrrolidone)
- Filler/Carrier (e.g., Kaolin or diatomaceous earth)
- Distilled water

Protocol:

- Dry Blending: In a suitable blender, combine the technical-grade **Kresoxim-methyl**, wetting agent, dispersing agent, and filler. Blend until a homogenous powder mixture is obtained.
- Granulation: Transfer the powder blend to a low-shear granulator. Slowly add a solution of the binder in water while mixing to form moist granules. The amount of liquid added is critical to achieve the correct granule consistency.
- Extrusion (Optional): The wet mass can be passed through an extruder to form uniform cylindrical granules.
- Drying: Dry the granules in a fluid bed dryer or a conventional oven at a controlled temperature (e.g., 50-60 °C) until the moisture content is below a specified level (typically < 2%).
- Sieving: Sieve the dried granules to obtain the desired particle size fraction.

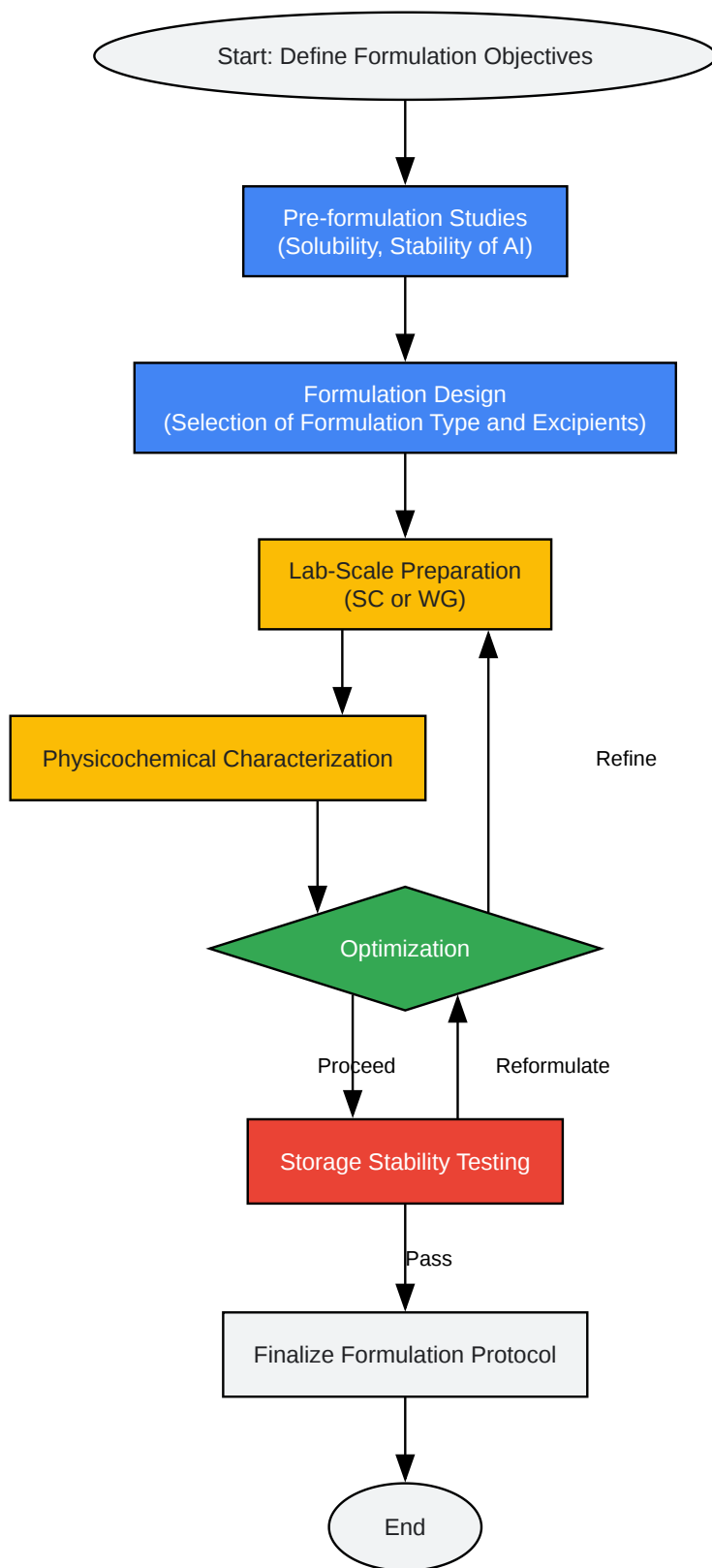
Characterization of Formulations

The developed formulations should be characterized to ensure they meet the required quality and performance standards.

Parameter	Method	Purpose
Appearance	Visual inspection	To check for homogeneity, phase separation, or crystallization.
pH	pH meter	To ensure the formulation is within the optimal stability range for Kresoxim-methyl.
Particle Size Distribution	Laser Diffraction Particle Size Analyzer	To determine the size of the suspended particles, which affects stability and biological efficacy.
Viscosity (for SC)	Rotational Viscometer	To assess the flowability and physical stability of the suspension.
Suspensibility	CIPAC MT 184	To measure the ability of the formulation to remain suspended in water after dilution.
Wettability (for WG)	CIPAC MT 53.3	To measure the time it takes for the granules to become completely wetted when added to water.
Dispersibility (for WG)	CIPAC MT 174	To assess the ease with which the granules disperse in water.
Storage Stability	Accelerated storage at elevated temperatures (e.g., 54 °C for 14 days) and long-term storage at ambient temperature.	To evaluate the physical and chemical stability of the formulation over time.

Experimental Workflow

The following diagram illustrates the general workflow for the development of a **Kresoxim-methyl** formulation.



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